

Safe Disposal of 1,5-Dibromopentane-d10: A Procedural Guide

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Compound of Interest

Compound Name: 1,5-Dibromopentane-d10

Cat. No.: B15140215

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Ensuring the safe and compliant disposal of **1,5-Dibromopentane-d10** is critical for maintaining a safe laboratory environment and adhering to environmental regulations. This guide provides detailed procedures for researchers, scientists, and drug development professionals to manage the disposal of this deuterated organobromine compound, minimizing risks and ensuring regulatory compliance.

Key Physical and Hazard Data

Proper handling and disposal procedures are informed by the inherent properties and hazards of a chemical. The following table summarizes key data for 1,5-Dibromopentane, which is chemically analogous to its deuterated form, **1,5-Dibromopentane-d10**.

Property	Value	Citation(s)
Molecular Formula	C5H10Br2	[1]
Molecular Weight	229.94 g/mol	[1][2]
Appearance	Colorless to Yellow Liquid	[3]
Odor	Odorless	[1]
Flash Point	79 °C (174.2 °F)	[3]
Hazards	Combustible liquid, Harmful if swallowed, Causes skin and eye irritation.	[1][3][4]

Disposal Protocol

The disposal of **1,5-Dibromopentane-d10** is governed by its classification as a hazardous waste.[1] Adherence to institutional and national regulations, such as the Resource Conservation and Recovery Act (RCRA) in the United States, is mandatory.[5]

1. Waste Identification and Segregation:

- **Waste Determination:** The first step in proper disposal is to classify the waste material.[5] Based on its hazardous characteristics, **1,5-Dibromopentane-d10** is considered a hazardous waste.
- **Segregation:** Do not mix **1,5-Dibromopentane-d10** with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office. It should be collected as a halogenated organic solvent waste.

2. Personal Protective Equipment (PPE):

- Before handling the waste, ensure you are wearing appropriate PPE:
 - **Gloves:** Chemical-resistant gloves (e.g., nitrile).
 - **Eye Protection:** Safety glasses with side shields or chemical goggles.[6]
 - **Lab Coat:** A standard laboratory coat is required to protect from skin contact.[6]

3. Waste Collection and Storage:

- **Container:** Use a designated, properly labeled, and chemically compatible waste container. The container should be in good condition and have a secure, tight-fitting lid.[5]
- **Labeling:** The waste container must be clearly labeled with "Hazardous Waste" and the full chemical name: "**1,5-Dibromopentane-d10**". Include the approximate concentration and quantity.
- **Storage:** Store the sealed waste container in a designated satellite accumulation area. This area should be well-ventilated and away from sources of ignition, as the substance is a combustible liquid.[3][4]

4. Spill Management:

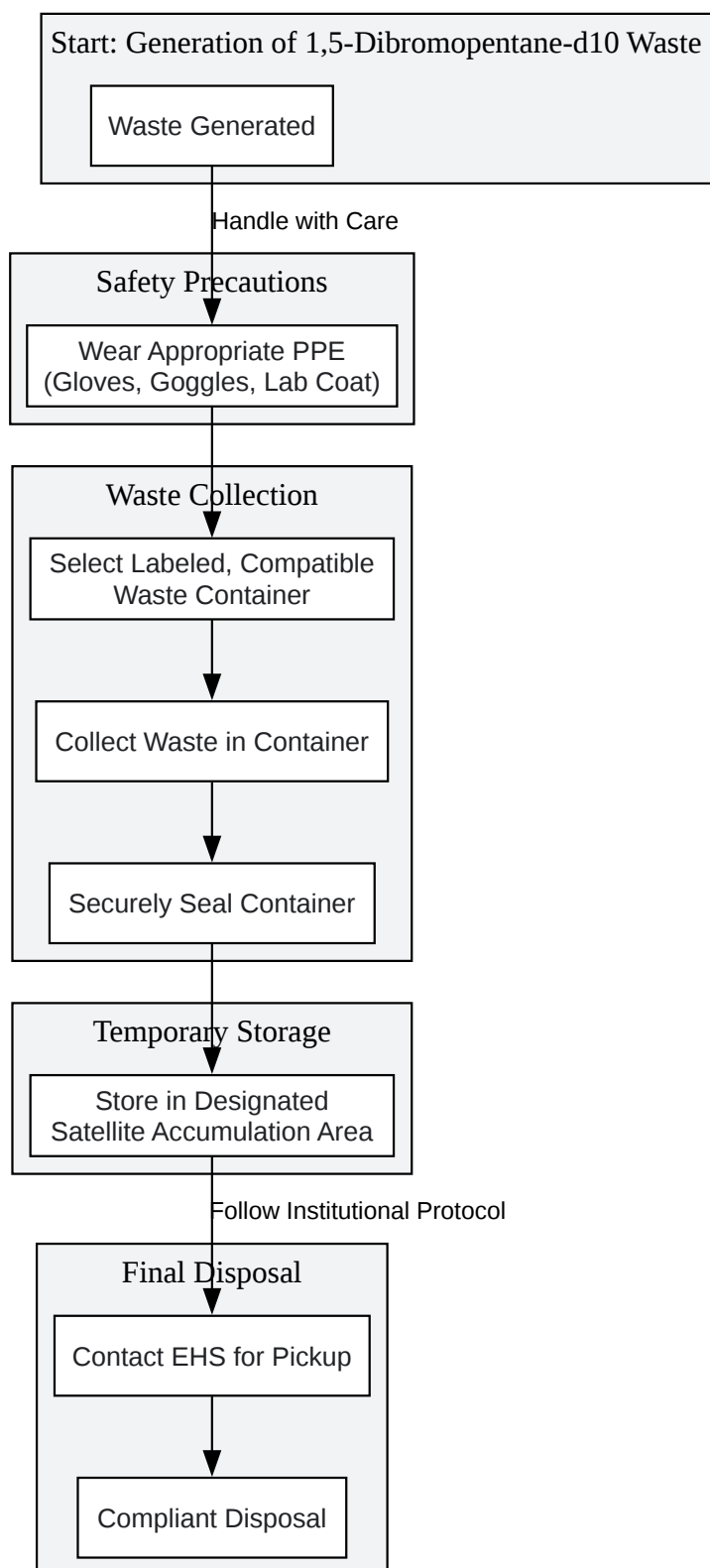
- In the event of a spill, immediately alert personnel in the area.
- Wearing appropriate PPE, contain the spill using an inert absorbent material such as sand, silica gel, or vermiculite.[1][4]
- Collect the absorbed material using non-sparking tools and place it in a designated hazardous waste container.
- Clean the spill area thoroughly.
- Report the spill to your institution's EHS office.

5. Final Disposal:

- Contact EHS: Do not dispose of **1,5-Dibromopentane-d10** down the drain or in regular trash.[5] Contact your institution's EHS office to arrange for the pickup and disposal of the hazardous waste.
- Documentation: Maintain accurate records of the waste generated, including the chemical name, quantity, and date of generation, as required by regulations.[5]

Disposal Workflow

The following diagram outlines the decision-making process for the proper disposal of **1,5-Dibromopentane-d10**.



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Caption: Disposal workflow for **1,5-Dibromopentane-d10**.

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References

- 1. assets.thermofisher.com [assets.thermofisher.com]
- 2. 1,5-Dibromopentane | C₅H₁₀Br₂ | CID 8100 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 4. fishersci.com [fishersci.com]
- 5. mtu.edu [mtu.edu]
- 6. lobachemie.com [lobachemie.com]
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